

HADA Labeling of *E. coli*: A Detailed Guide for Visualizing Peptidoglycan Synthesis

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Compound of Interest

Compound Name: **HADA**

Cat. No.: **B8058498**

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Application Note and Protocol

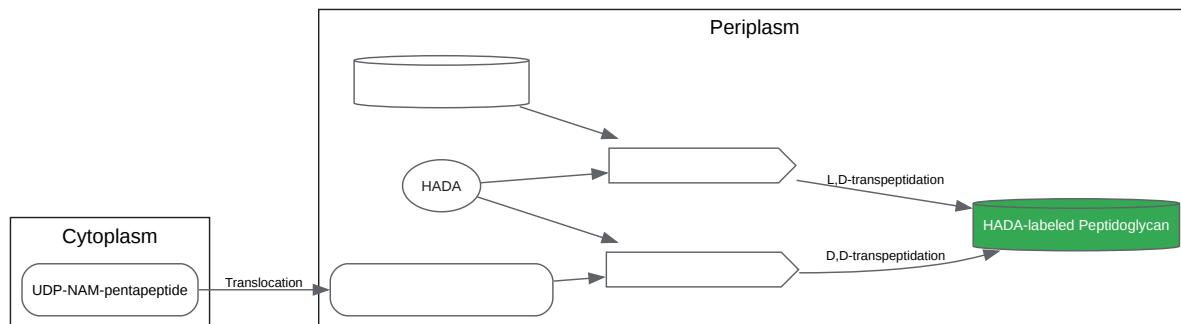
Introduction

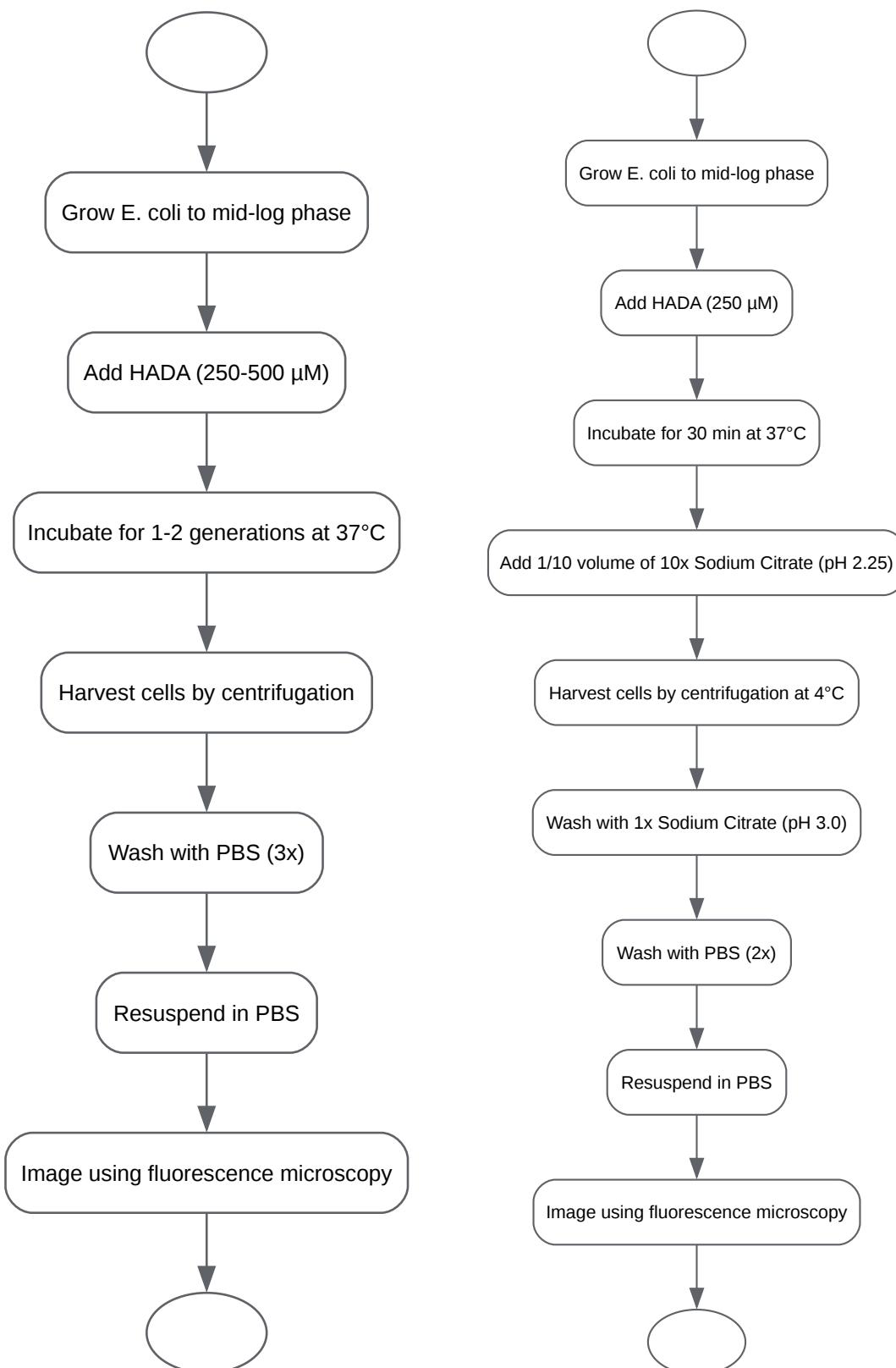
Fluorescent D-amino acids (FDAs) have emerged as powerful tools for probing peptidoglycan (PG) synthesis and bacterial cell wall dynamics *in situ*. Among these, 7-hydroxycoumarin-carbonyl-amino-D-alanine (**HADA**) is a widely used blue fluorescent probe that allows for the efficient labeling of PG in a variety of bacterial species, including *Escherichia coli*. **HADA** is incorporated into the PG by D,D-transpeptidases (PBPs) and L,D-transpeptidases (LDTs), providing a direct readout of cell wall synthesis activity.^{[1][2]} This application note provides a detailed, step-by-step protocol for **HADA** labeling of *E. coli*, data interpretation, and troubleshooting.

Principle of the Method

HADA, a fluorescent derivative of D-alanine, acts as a substrate for the transpeptidases involved in the final steps of peptidoglycan cross-linking. In *E. coli*, both D,D-transpeptidases and L,D-transpeptidases can incorporate **HADA** into the peptide side chains of the PG sacculus.^{[3][4]} This incorporation is covalent, resulting in stable labeling of the sites of active PG synthesis.^[5] By visualizing the fluorescence signal, researchers can study various aspects of bacterial cell wall biology, including cell growth, division, and the effects of antibiotics.

The mechanism of **HADA** incorporation is depicted in the following pathway:



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